

Application Note: Capillary Electrophoresis Method for the Determination of Omeprazole Sulfone

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Compound of Interest

Compound Name: Omeprazole sulfone

Cat. No.: B194792

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Abstract

This application note details a capillary electrophoresis (CE) method for the analysis of **Omeprazole sulfone**, a significant related substance of the proton pump inhibitor Omeprazole. The described method, utilizing Micellar Electrokinetic Chromatography (MEKC), provides a robust and efficient means for the separation and quantification of **Omeprazole sulfone** from Omeprazole and other metabolites. This document is intended for researchers, scientists, and drug development professionals requiring a validated analytical procedure for quality control and impurity profiling.

Introduction

Omeprazole is a widely used medication for treating conditions related to excessive stomach acid. During its synthesis and upon degradation, several impurities can be formed, including **Omeprazole sulfone**. Monitoring and controlling the levels of such impurities is a critical aspect of pharmaceutical quality control. Capillary electrophoresis offers a powerful analytical tool for this purpose, providing high separation efficiency, short analysis times, and low consumption of reagents and samples. This note outlines a detailed protocol for a CE method specifically developed and validated for the determination of **Omeprazole sulfone**.

Quantitative Data Summary

The following tables summarize the quantitative performance of the capillary electrophoresis method for the analysis of Omeprazole and its related substances, including **Omeprazole sulfone**.

Table 1: Electrophoretic Conditions and Performance

Parameter	Value
Separation Mode	Micellar Electrokinetic Chromatography (MEKC)
Capillary	Untreated Fused-Silica
Background Electrolyte (BGE)	72 mM Borate Buffer with 96 mM Sodium Dodecyl Sulfate (SDS) and 1.45% v/v n-butanol. [1] [2]
BGE pH	10.0 [1] [2]
Applied Voltage	25 kV [1] [2]
Capillary Temperature	21 °C [1] [2]
Detection Wavelength	200 nm [2]

Table 2: Method Validation Parameters

Parameter	Omeprazole	Omeprazole Sulfone	Hydroxyomeprazole
Linearity Range (µg/mL)	0.08 - 2.0 [3] [4]	0.08 - 2.0 [3] [4]	0.08 - 2.0 [3] [4]
Intra-day Precision (%RSD, n=10)	~1.6 [3] [4]	~1.6 [3] [4]	~1.6 [3] [4]
Inter-day Precision (%RSD, n=36)	~2.5 [3] [4]	~2.5 [3] [4]	~2.5 [3] [4]

Experimental Protocol

This section provides a detailed methodology for the capillary electrophoresis analysis of **Omeprazole sulfone**.

Materials and Reagents

- Omeprazole Reference Standard
- **Omeprazole Sulfone** Reference Standard
- Boric Acid
- Sodium Dodecyl Sulfate (SDS)
- n-Butanol
- Sodium Hydroxide
- Deionized Water
- Methanol (for sample preparation)

Instrumentation

- Capillary Electrophoresis System with UV detection capabilities.
- Uncoated fused-silica capillary, 50 µm internal diameter.
- Data acquisition and processing software.

Preparation of Solutions

- Background Electrolyte (BGE): Prepare a 72 mM borate buffer by dissolving the appropriate amount of boric acid in deionized water and adjusting the pH to 10.0 with sodium hydroxide. Add sodium dodecyl sulfate to a final concentration of 96 mM and n-butanol to a final concentration of 1.45% v/v.^{[1][2]}
- Standard Stock Solutions: Accurately weigh and dissolve Omeprazole and **Omeprazole sulfone** reference standards in methanol to prepare individual stock solutions.

- Working Standard Solutions: Prepare working standard solutions by diluting the stock solutions with the BGE to achieve concentrations within the desired calibration range.

CE System Conditioning and Operation

- Capillary Conditioning (for a new capillary):
 - Rinse with 1 M NaOH for 10 minutes.
 - Rinse with 0.1 M NaOH for 10 minutes.
 - Rinse with deionized water for 10 minutes.^[2]
- Pre-run Conditioning (between injections):
 - Rinse with 1 M NaOH for 1 minute.
 - Rinse with 0.1 M NaOH for 1 minute.
 - Rinse with deionized water for 1 minute.
 - Rinse with the BGE for 3 minutes.^[2]
- Injection:
 - Inject the sample hydrodynamically at a pressure of 50 mbar for 4 seconds.^[2]
- Separation:
 - Apply a voltage of 25 kV.^{[1][2]}
- Detection:
 - Monitor the absorbance at a wavelength of 200 nm.^[2]

Sample Preparation

- Pharmaceutical Formulations: Crush tablets or empty capsules and dissolve the powder in a known volume of methanol. Sonicate and filter the solution before dilution with the BGE to

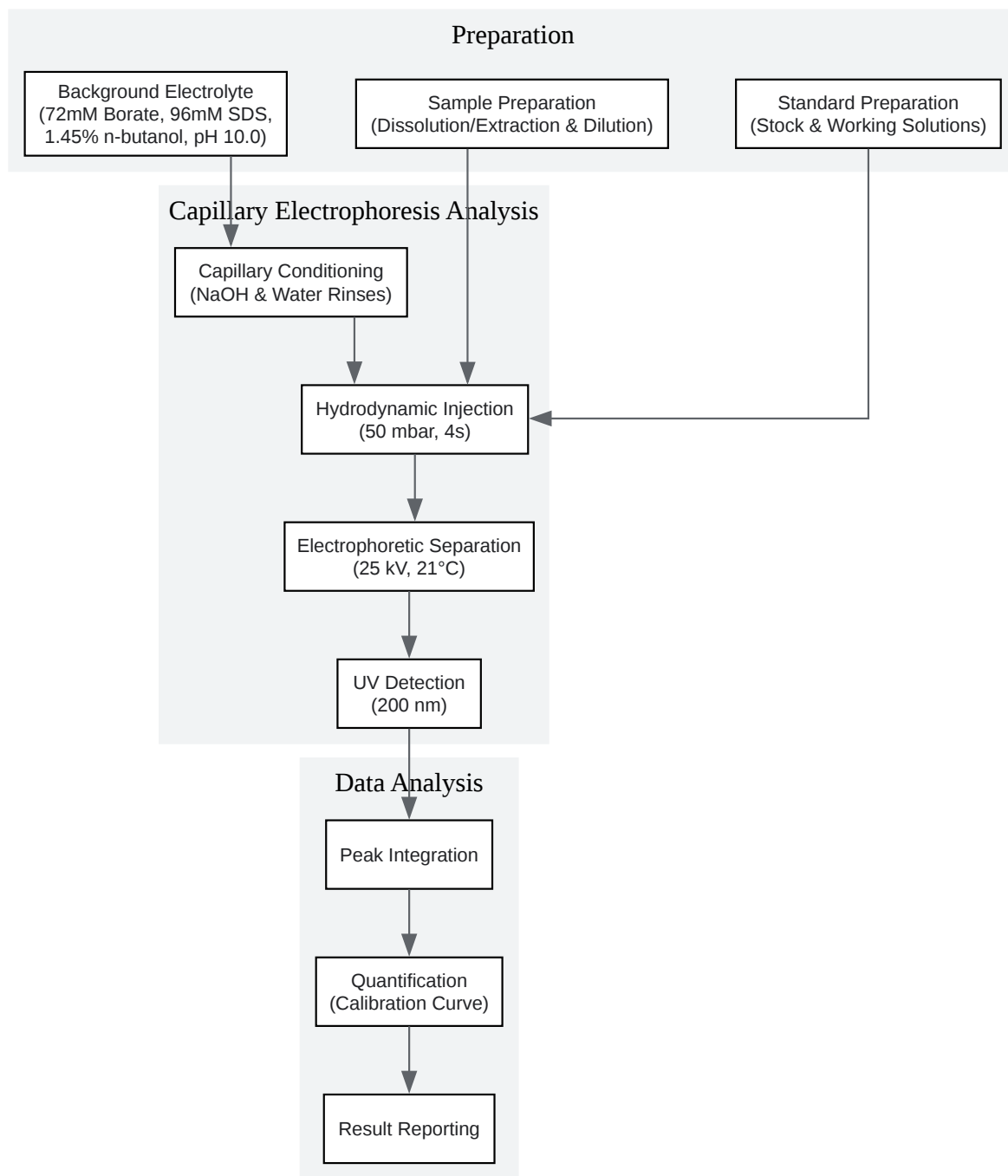
the appropriate concentration.

- Plasma Samples: Perform a solid-phase extraction (SPE) to isolate the analytes from the plasma matrix.^[3]

Visualizations

Experimental Workflow

The following diagram illustrates the logical workflow for the analysis of **Omeprazole sulfone** using the described capillary electrophoresis method.



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Caption: Workflow for **Omeprazole Sulfone** Analysis by CE.

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References

- 1. Analytical quality by design-based development of a capillary electrophoresis method for Omeprazole impurity profiling - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. flore.unifi.it [flore.unifi.it]
- 3. Determination of omeprazole, hydroxyomeprazole and omeprazole sulfone using automated solid phase extraction and micellar electrokinetic capillary chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
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